

MMV688845 stock solution preparation and storage

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Compound of Interest

Compound Name: MMV688845

Cat. No.: B10779191

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Application Notes and Protocols for MMV688845

Introduction

MMV688845 is a synthetic phenylalanine amide that acts as a potent inhibitor of the RNA polymerase RpoB subunit in *Mycobacterium tuberculosis* and shows significant bactericidal activity against the *Mycobacterium abscessus* complex.^{[1][2][3]} Its distinct binding site from rifamycins makes it a valuable compound for research and development of new anti-mycobacterial therapies.^{[2][3]} Proper preparation and storage of **MMV688845** stock solutions are critical for ensuring experimental reproducibility and maintaining the compound's integrity. These application notes provide detailed protocols for the solubilization and storage of **MMV688845** for use in various research applications.

Physicochemical Properties and Solubility

While detailed physicochemical data for **MMV688845** is not extensively published, based on its chemical class and usage in preclinical studies, key information for handling has been compiled. The compound is a hydrophobic molecule, necessitating the use of organic solvents for creating stock solutions.

Property	Data / Recommendation	Source / Rationale
Molecular Weight	Not explicitly available in search results	It is critical to use the molecular weight provided by the supplier for accurate molar concentration calculations.
Recommended Solvent	Dimethyl sulfoxide (DMSO)	DMSO has been successfully used to prepare stock solutions for HPLC-MS analysis and is a common solvent for similar hydrophobic compounds.[2][4]
Observed Solubility	At least 1 mg/mL in DMSO	A concentration of 1 mg/mL in DMSO has been used for creating standards for analytical purposes.[2]
Aqueous Solubility	Poor	The formulation for in vivo studies using co-solvents (N,N-dimethylacetamide, polyethylene glycol 300) suggests low aqueous solubility.[2] Direct dissolution in aqueous buffers is not recommended for primary stocks.
Typical Stock Conc.	1-10 mM in 100% DMSO	Standard practice for small molecule inhibitors. A 100X stock solution was mentioned for in vitro assays, suggesting that working concentrations are achieved by dilution from a concentrated stock.[5] Higher concentrations (e.g., 50-100 mM) may be possible depending on solubility.

Experimental Protocols

Protocol 1: Preparation of a 10 mM MMV688845 Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **MMV688845**. It is essential to use high-purity, anhydrous DMSO to ensure the stability of the compound.

Materials:

- **MMV688845** powder
- Anhydrous, sterile dimethyl sulfoxide (DMSO)
- Sterile microcentrifuge tubes or cryogenic vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Determine Mass:** Calculate the mass of **MMV688845** powder required to prepare the desired volume of a 10 mM stock solution. Use the molecular weight (MW) provided by the compound supplier.
 - Formula: $\text{Mass (mg)} = 10 \text{ mM} * \text{MW (g/mol)} * \text{Volume (L)}$
 - Example: For 1 mL (0.001 L) of a 10 mM solution of a compound with MW = 450 g/mol :
 $\text{Mass} = 10 * 450 * 0.001 = 4.5 \text{ mg}$
- **Weigh Compound:** Carefully weigh the calculated amount of **MMV688845** powder in a sterile microcentrifuge tube.
- **Add Solvent:** Add the appropriate volume of anhydrous DMSO to the tube containing the compound.

- **Dissolve Compound:** Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary, but avoid excessive heat.[\[6\]](#)
- **Aliquot for Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 µL) in sterile cryogenic vials or microcentrifuge tubes.[\[7\]](#)
- **Label and Store:** Clearly label all aliquots with the compound name, concentration, solvent, and date of preparation. Store immediately at -20°C or -80°C for long-term stability.

Protocol 2: Storage and Handling of MMV688845 Stock Solutions

Proper storage is crucial to maintain the activity of **MMV688845**.

Storage Conditions:

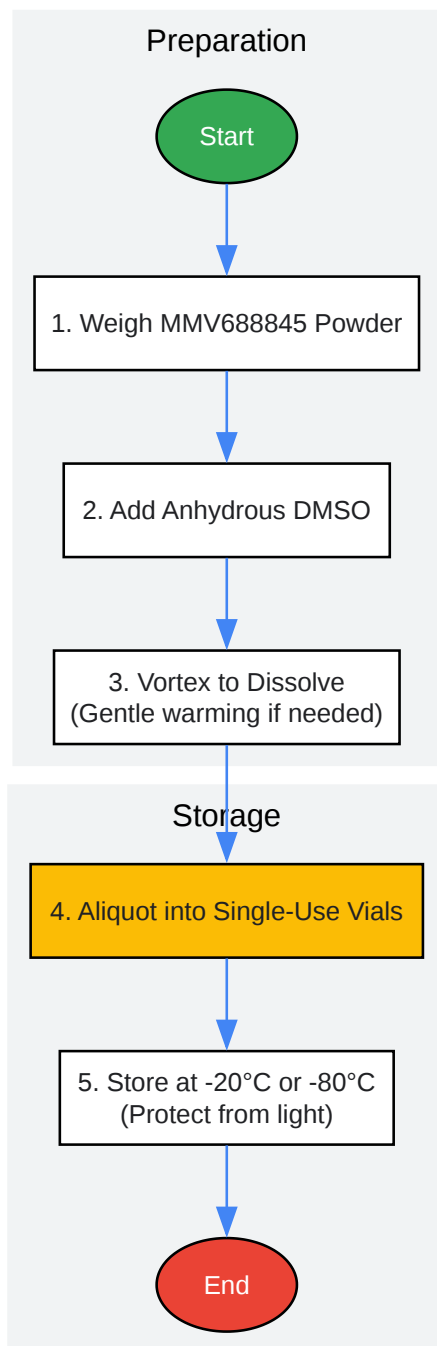
Parameter	Recommendation
Temperature	Long-term: -80°C. Short-term (weeks): -20°C. [7]
Light	Store protected from light, for example, by using amber vials or by placing tubes in a light-blocking container. Many organic compounds are light-sensitive.
Freeze-Thaw	Minimize freeze-thaw cycles. Aliquoting into single-use volumes is highly recommended.
Working Dilutions	Prepare fresh working dilutions in culture media or aqueous buffers from the frozen stock solution on the day of the experiment. Due to the potential for instability and precipitation of hydrophobic compounds in aqueous solutions, do not store working dilutions. [8] [9]

Handling Recommendations:

- When retrieving an aliquot from the freezer, allow it to thaw completely at room temperature.
- Briefly centrifuge the vial to collect the solution at the bottom before opening.
- Once thawed, keep the stock solution on ice while preparing dilutions.
- Avoid introducing contaminants into the stock solution by using sterile techniques.

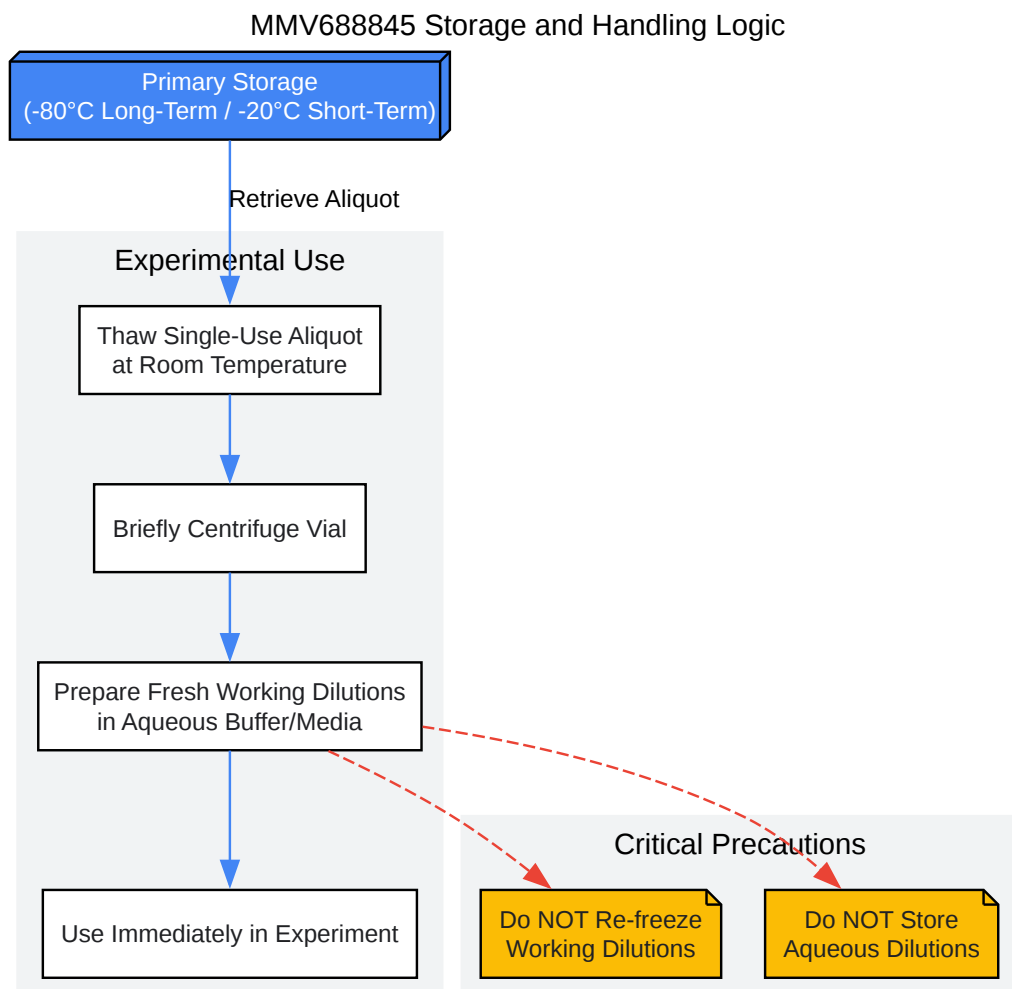
Visualizations

Workflow for MMV688845 Stock Solution Preparation



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Caption: Workflow for preparing and storing **MMV688845** stock solutions.



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Caption: Logic for the proper storage and handling of **MMV688845** solutions.

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